

PFI-1 solubility DMSO stock solution preparation

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Compound Focus: Pfi-1

CAS No.: 1403764-72-6

Cat. No.: S548710

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PFI-1 Properties and Solubility Data

The table below summarizes the fundamental data you will need for stock solution preparation.

Parameter	Details	Source
Molecular Weight	347.39 g/mol	[1]
CAS Number	1403764-72-6	[2] [1]
Recommended Stock Solvent	100% DMSO	[2] [1]
Typical Stock Concentration	50-69 mg/mL (approx. 144 - 199 mM)	[2] [1]
Solubility in DMSO	69 mg/mL (198.62 mM)	[1]
Physical Form	Solid powder	[2]

Protocol: Preparing a 50 mM PFI-1 Stock Solution in DMSO

This protocol is adapted from general guidelines for preparing small-molecule inhibitors and specific data for **PFI-1** [3] [2] [1].

Key Resources:

- **PFI-1 Powder**
- **Anhydrous DMSO** (use a fresh, high-quality bottle to avoid water absorption)
- **Microcentrifuge tubes** (or glass vials)
- **Analytical balance**
- **Benchtop centrifuge**
- **Vortex mixer**
- **Sonicator** (optional, for aiding dissolution)
- **Personal protective equipment** (lab coat, gloves, safety glasses)

Step-by-Step Procedure:

- **Calculation and Weighing**
 - To prepare 1 mL of a 50 mM stock solution, calculate the mass of **PFI-1** needed:
 - $\text{Mass (mg)} = \text{Molarity (mmol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass} = 50 \text{ mmol/L} \times 0.001 \text{ L} \times 347.39 \text{ mg/mmol} = \mathbf{17.37 \text{ mg}}$
 - Tare a clean microcentrifuge tube and accurately weigh out the calculated mass of **PFI-1** powder.
- **Initial Dissolution**
 - Add a small volume of DMSO (e.g., 0.8 mL) to the tube containing the powder.
 - **Vortex** the mixture vigorously for 1-2 minutes until the solid appears fully dissolved.
 - If any undissolved material remains, **briefly sonicate** the tube in a water bath sonicator for 1-2 minutes.
- **Final Volume Adjustment and Storage**
 - Bring the solution to the final volume of 1 mL by adding the remaining DMSO. Cap the tube and mix thoroughly by inverting it several times.
 - **Aliquot** the stock solution into smaller volumes (e.g., 10-20 μL) to avoid repeated freeze-thaw cycles.
 - **Store** the aliquots at **-20°C** or **-80°C** for long-term storage. Label the tubes clearly with the compound name, concentration, date, and your initials.

Frequently Asked Questions (FAQs)

Q1: Why is my **PFI-1** stock solution precipitating, and how can I fix it?

- **Cause:** Precipitation can occur if the stock solution is exposed to moisture (DMSO is hygroscopic), stored at too low a temperature, or if the concentration is too high [1] [4].
- **Solution:**
 - Ensure you are using **fresh, anhydrous DMSO**.
 - Briefly warm the tube in your hand or at room temperature and vortex. If precipitation persists, a short sonication may be needed.
 - For new preparations, consider making a lower concentration stock (e.g., 10-30 mM) to improve stability.

Q2: My experimental results are inconsistent. Could this be related to my stock solution?

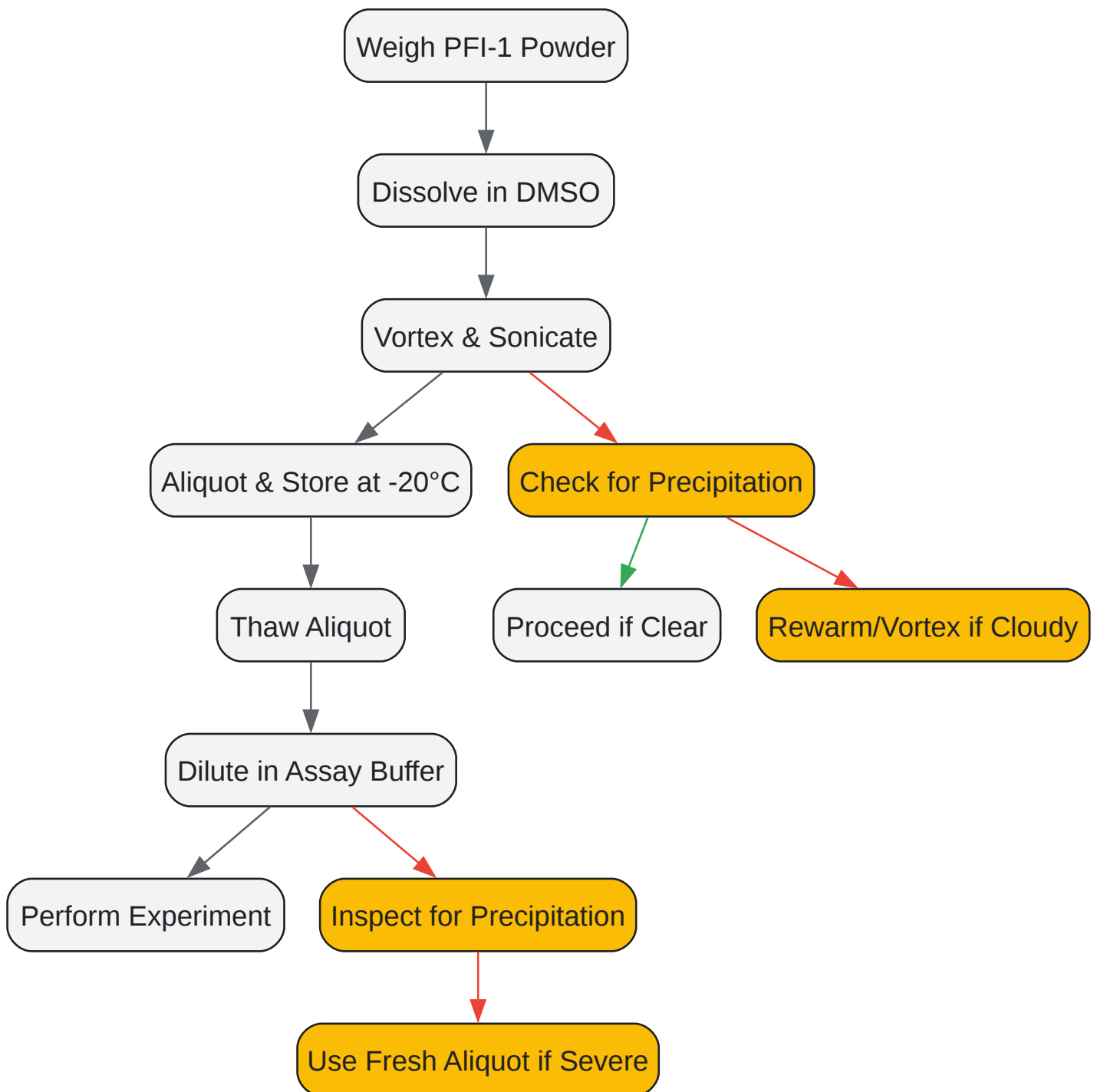
- **Potential Cause:** Inaccurate concentration is a common source of error. This can happen due to weighing inaccuracies, incomplete dissolution, or solvent evaporation over time [4].
- **Troubleshooting:**
 - **Verify Concentration:** Quantitatively assay your stock solution. A common method is to perform a serial dilution in a compatible solvent like ACN:Water (25:75) or your mobile phase and measure the concentration via LC-MS or UV-Vis spectroscopy [4].
 - **Check for Evaporation:** Ensure stock solution aliquots are thawed and handled quickly, and that lids are tightly closed to prevent DMSO from absorbing water and changing the effective concentration.

Q3: Can I use a solvent other than DMSO to prepare **PFI-1** stock solutions?

- **PFI-1** is documented to be **insoluble in water and ethanol** [1]. DMSO is the recommended and standard solvent for creating high-concentration stock solutions of **PFI-1**.

Experimental Workflow Overview

The following diagram outlines the key stages of working with **PFI-1**, from preparation to experimentation, and highlights critical control points to ensure success.



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Key Technical Notes

- **DMSO Quality is Critical:** Always use a fresh, sealed bottle of high-purity, anhydrous DMSO. DMSO readily absorbs water from the atmosphere, which can lead to precipitation of your compound and affect concentration [1] [4].
- **Avoid Repeated Freeze-Thaw Cycles:** Aliquotting your stock solution is essential. Each freeze-thaw cycle increases the risk of water condensation and degradation, compromising your solution's stability and concentration.
- **Aqueous Dilution is a Critical Point:** Even a perfectly clear stock solution can precipitate when diluted into an aqueous buffer (a common issue for hydrophobic compounds). Always inspect your final working solution before adding it to your cells or biochemical assay [5].

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